

# Application Note: Thermogravimetric Analysis of Strontium Bromide Monohydrate

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## Compound of Interest

Compound Name: Strontium bromide

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## Abstract

This application note provides a comprehensive protocol for the thermogravimetric analysis (TGA) of **strontium bromide** monohydrate ( $\text{SrBr}_2 \cdot \text{H}_2\text{O}$ ). Thermogravimetric analysis is a critical technique for characterizing the thermal stability and composition of hydrated salts. This document outlines the experimental procedure, instrument parameters, and data analysis for determining the water content and dehydration temperature of **strontium bromide** monohydrate. The provided protocol is intended for researchers, scientists, and professionals in drug development and materials science.

## Introduction

**Strontium bromide** ( $\text{SrBr}_2$ ) is an inorganic salt that can exist in various hydrated forms, with the monohydrate ( $\text{SrBr}_2 \cdot \text{H}_2\text{O}$ ) and hexahydrate ( $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$ ) being the most common.[1] The thermal properties of these hydrates are of significant interest for applications such as thermochemical energy storage.[2][3][4] Thermogravimetric analysis (TGA) is an essential analytical technique used to measure the change in mass of a sample as a function of temperature in a controlled atmosphere.[1] This allows for the determination of the thermal stability, stoichiometry of hydration, and decomposition kinetics of materials like **strontium bromide** monohydrate.[1][5] This application note details a standardized TGA protocol for the analysis of  $\text{SrBr}_2 \cdot \text{H}_2\text{O}$ .

## Experimental Protocol

A detailed methodology for the thermogravimetric analysis of **strontium bromide** monohydrate is provided below.

## Materials and Instrumentation

- Sample: **Strontium Bromide** Monohydrate ( $\text{SrBr}_2 \cdot \text{H}_2\text{O}$ ). Note that commercially available **strontium bromide** is often in the hexahydrate form ( $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$ ). The monohydrate can be prepared by drying the hexahydrate in a circulating air oven at a temperature between 70°C and 110°C for several hours until a constant mass is achieved, which corresponds to the loss of five water molecules.[\[1\]](#)[\[2\]](#)
- Instrument: A calibrated thermogravimetric analyzer.
- Sample Pans: Platinum or aluminum crucibles are recommended.[\[6\]](#)
- Purge Gas: High-purity nitrogen (99.99% or higher).[\[1\]](#)[\[6\]](#)

## Instrument Setup and Calibration

- Ensure the TGA instrument is calibrated for both mass and temperature according to the manufacturer's guidelines.
- Set up the high-purity nitrogen purge gas with a constant flow rate. A typical flow rate is between 20 and 50 mL/min.[\[1\]](#)[\[6\]](#)
- Perform a baseline run with an empty sample pan to ensure a stable and flat baseline before analyzing the sample.

## TGA Method Parameters

The following table summarizes the recommended TGA method parameters for the analysis of **strontium bromide** monohydrate.

Parameter	Value
Sample Mass	5 - 10 mg
Sample Pan	Platinum or Alumina
Purge Gas	Nitrogen
Gas Flow Rate	20 - 50 mL/min
Temperature Program	Heat from ambient to 300°C
Heating Rate	10°C/min

## Sample Preparation and Analysis

- Accurately weigh approximately 5-10 mg of the **strontium bromide** monohydrate sample into a TGA pan.[6]
- Record the initial mass with precision.
- Load the sample pan into the TGA furnace.
- Initiate the pre-defined temperature program. The instrument will continuously record the sample mass as a function of temperature.
- Upon completion of the run, allow the furnace to cool down before removing the sample.
- Analyze the resulting TGA curve to determine the mass loss and decomposition temperatures.

## Data Presentation

The thermal decomposition of **strontium bromide** monohydrate involves a single-step dehydration to yield the anhydrous salt.[5] The expected mass loss can be calculated based on the molecular weights of water and **strontium bromide** monohydrate.

Theoretical Mass Loss Calculation:

- Molecular Weight of  $\text{SrBr}_2 \cdot \text{H}_2\text{O}$ : 265.44 g/mol [7][8]

- Molecular Weight of H<sub>2</sub>O: 18.015 g/mol
- Theoretical % Mass Loss = (Molecular Weight of H<sub>2</sub>O / Molecular Weight of SrBr<sub>2</sub>·H<sub>2</sub>O) x 100
- Theoretical % Mass Loss = (18.015 / 265.44) x 100 ≈ 6.79%

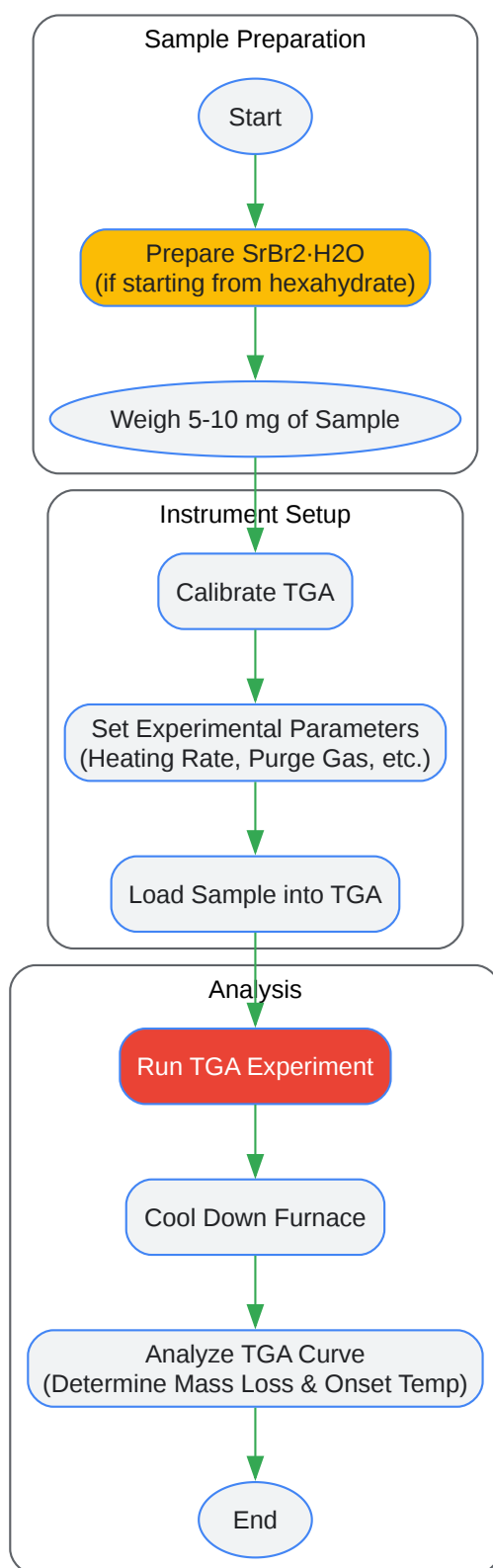
The quantitative data obtained from the TGA analysis is summarized in the table below.

Parameter	Theoretical Value	Experimental Value
Onset Dehydration Temperature	~180°C[9][10]	To be determined
Mass Loss (%)	6.79%	To be determined

The close agreement between the experimental and theoretical mass loss confirms the sample's identity as a monohydrate and indicates its purity.[1]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the thermogravimetric analysis of **strontium bromide monohydrate**.



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### TGA Experimental Workflow for $\text{SrBr}_2 \cdot \text{H}_2\text{O}$

## Conclusion

This application note provides a detailed and standardized protocol for the thermogravimetric analysis of **strontium bromide** monohydrate. By following this procedure, researchers can obtain reliable and reproducible data on the thermal stability and water content of this compound. Accurate characterization is crucial for its various applications, particularly in the field of thermochemical energy storage.

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## References

- 1. benchchem.com [benchchem.com]
- 2. elib.dlr.de [elib.dlr.de]
- 3. etkhpcorderapi.extweb.sp.se [etkhpcorderapi.extweb.sp.se]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. Strontium bromide monohydrate | Br<sub>2</sub>H<sub>2</sub>OSr | CID 17749157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Strontium bromide monohydrate - Cfm Oskar Tropitzsch GmbH [cfmot.de]
- 9. Strontium bromide | 10476-81-0 [chemicalbook.com]
- 10. Strontium bromide - Wikipedia [en.wikipedia.org]
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